

# Personal protective equipment for handling 6-Methylnaphthalen-2-ol

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## Compound of Interest

Compound Name: 6-Methylnaphthalen-2-ol

Cat. No.: B123276

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## Essential Safety and Handling Guide for 6-Methylnaphthalen-2-ol

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This guide provides critical safety and logistical information for the handling and disposal of **6-Methylnaphthalen-2-ol** (CAS No. 17579-79-2). Adherence to these procedures is essential for ensuring personnel safety and proper environmental containment.

## Hazard Identification and Personal Protective Equipment (PPE)

**6-Methylnaphthalen-2-ol** is classified with the following hazards, which dictate the minimum required PPE:

- H302: Harmful if swallowed[1][2][3]
- H315: Causes skin irritation[2][3]
- H319: Causes serious eye irritation[2][3]
- H335: May cause respiratory irritation[2][3]

The following personal protective equipment is mandatory when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and irritation. <a href="#">[2]</a> <a href="#">[3]</a>
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against splashes and eye irritation. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is required.	To prevent respiratory tract irritation. <a href="#">[2]</a> <a href="#">[3]</a>
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.

## Operational and Handling Plan

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.

### Safe Handling Practices:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust or fumes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

### In Case of Accidental Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the lower and upper eyelids occasionally. Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

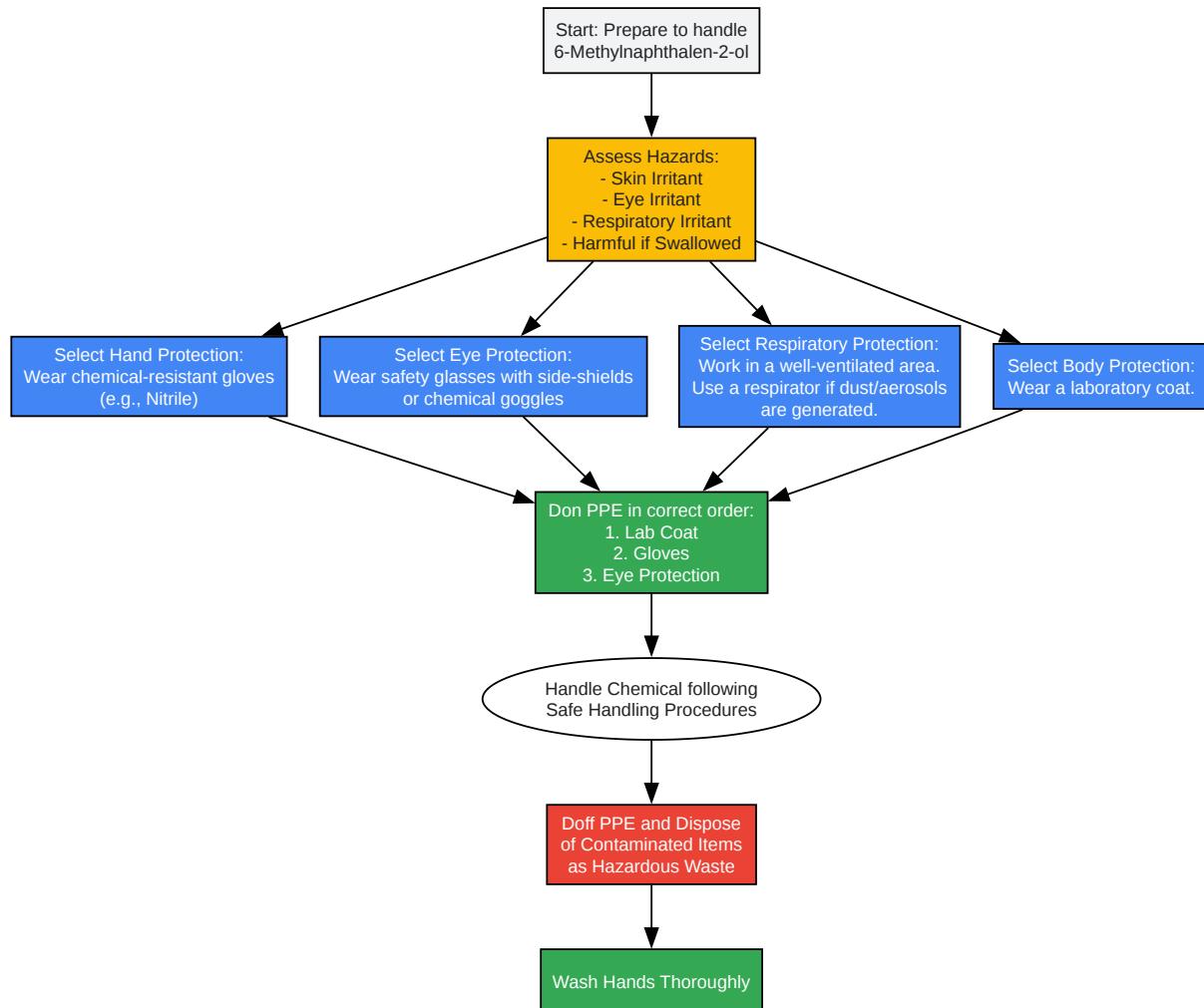
## Disposal Plan

All materials contaminated with **6-Methylnaphthalen-2-ol** must be treated as hazardous waste.

- Waste Segregation: Collect all waste, including contaminated PPE, empty containers, and experimental materials, in a designated and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name "**6-Methylnaphthalen-2-ol**".
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.

## PPE Selection and Use Workflow

The following diagram outlines the decision-making process for the correct selection and use of PPE when handling **6-Methylnaphthalen-2-ol**.

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## References

- 1. 6-Methylnaphthalen-2-ol | 17579-79-2 [sigmaaldrich.com]
- 2. 6-Methylnaphthalen-2-ol | 17579-79-2 [sigmaaldrich.com]
- 3. 6-Methylnaphthalen-2-ol | C11H10O | CID 242834 - PubChem [pubchem.ncbi.nlm.nih.gov]
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